

Technical Characterization Guide: 2-(4-Allyloxy-phenoxy-methyl)-oxirane

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Compound of Interest

Compound Name: 2-(4-Allyloxy-phenoxy-methyl)-oxirane

CAS No.: 52210-93-2

Cat. No.: B1601474

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Also known as: 4-Allyloxyphenyl glycidyl ether | CAS: 52210-93-2 Content Type: Comparative Structural Analysis & Protocol Guide

Executive Summary

This guide provides a comprehensive structural analysis of **2-(4-Allyloxy-phenoxy-methyl)-oxirane**, a bifunctional monomer containing both an epoxide and an allyl ether group. This dual functionality makes it a critical intermediate for UV-curable coatings, silane coupling agents, and high-performance epoxy resins.

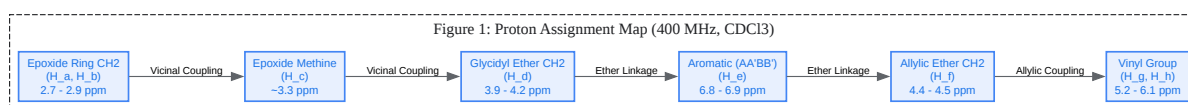
Accurate characterization of this molecule requires distinguishing between two similar ether linkages and resolving the overlapping multiplets typical of glycidyl derivatives. This guide compares the target molecule against its structural precursors—Phenyl Glycidyl Ether (PGE) and Allyl Glycidyl Ether (AGE)—to provide a self-validating assignment strategy.

Structural Segmentation & Assignment Strategy

To assign the ^1H NMR spectrum accurately, we segment the molecule into three distinct zones. The chemical shifts are driven by the electronegativity of the oxygen atoms and the magnetic anisotropy of the aromatic ring and alkene.

DOT Diagram: Structural Assignment Map

The following diagram maps the specific protons (H_a through H_g) to their expected chemical shift zones.



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Caption: Structural connectivity and corresponding chemical shift zones for **2-(4-Allyloxyphenoxy)methyl-oxirane**.

^1H NMR Data Analysis (400 MHz, CDCl_3)

The following data represents the characteristic chemical shifts. Note that the aromatic region distinguishes this molecule from Phenyl Glycidyl Ether due to the para-substitution symmetry.

Table 1: Chemical Shift Assignments

Proton Group	Position	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Mechanistic Insight
Epoxide Ring	-CHH- (Ring)	2.74	dd	1H	J $\approx$ 5.0, 2.6	Diastereotopic protons on the terminal epoxide carbon.
Epoxide Ring	-CHH- (Ring)	2.89	dd	1H	J $\approx$ 5.0, 4.2	Distinct from its geminal partner due to ring strain/chiral center.
Epoxide Methine	-CH-O-	3.33	m	1H	-	Chiral center; couples to both ring CH ₂ and ether CH ₂ .
Glycidyl Ether	-O-CH ₂ -CH-	3.92 / 4.18	dd / dd	2H	J $\approx$ 11.0, 6.0	Critical: These are diastereotopic (chemically non-equivalent) due to the adjacent chiral center.
Allylic Ether	-O-CH ₂ -CH=	4.48	d	2H	J $\approx$ 5.3	Deshielded by both oxygen

						and the adjacent double bond.
Vinyl (Terminal)	-CH=CH ₂	5.26 / 5.39	dd / dd	2H	J≈17.2, 10.5	Characteristic "roofing" effect; distinct cis/trans coupling constants.
Vinyl (Internal)	-CH=CH ₂	6.04	m	1H	-	Complex multiplet due to coupling with terminal vinyls and allylic CH ₂ .
Aromatic	Ar-H (Ortho)	6.82 - 6.90	m (AA'BB')	4H	J≈9.0	Diagnostic: Appears as a tight grouping (often two doublets) unlike the complex multiplet of monosubstituted benzenes.

Comparative Analysis: Validating the Structure

To ensure the identity of the synthesized product, compare it against these common alternatives.

Comparison 1: Target vs. Phenyl Glycidyl Ether (PGE)

- The Difference: PGE lacks the allyl group.
- Spectral Indicator: In PGE, the aromatic region (6.9 – 7.3 ppm) shows a complex multiplet (3:2 integration) corresponding to ortho, meta, and para protons. In the Target (4-Allyloxy...), the symmetry of the para-substitution simplifies this region to an AA'BB' system (appearing as two doublets) centered around 6.85 ppm.
- Missing Peak: PGE completely lacks the signals at 4.5 ppm, 5.3 ppm, and 6.0 ppm.

Comparison 2: Target vs. Allyl Phenyl Ether (APE)

- The Difference: APE lacks the epoxide ring.
- Spectral Indicator: APE will lack the upfield multiplets at 2.7–3.4 ppm (epoxide region).
- Aromatic Shift: The aromatic protons in APE are similar but the integration will confirm the absence of the glycidyl chain.

Table 2: Comparative Shift Summary

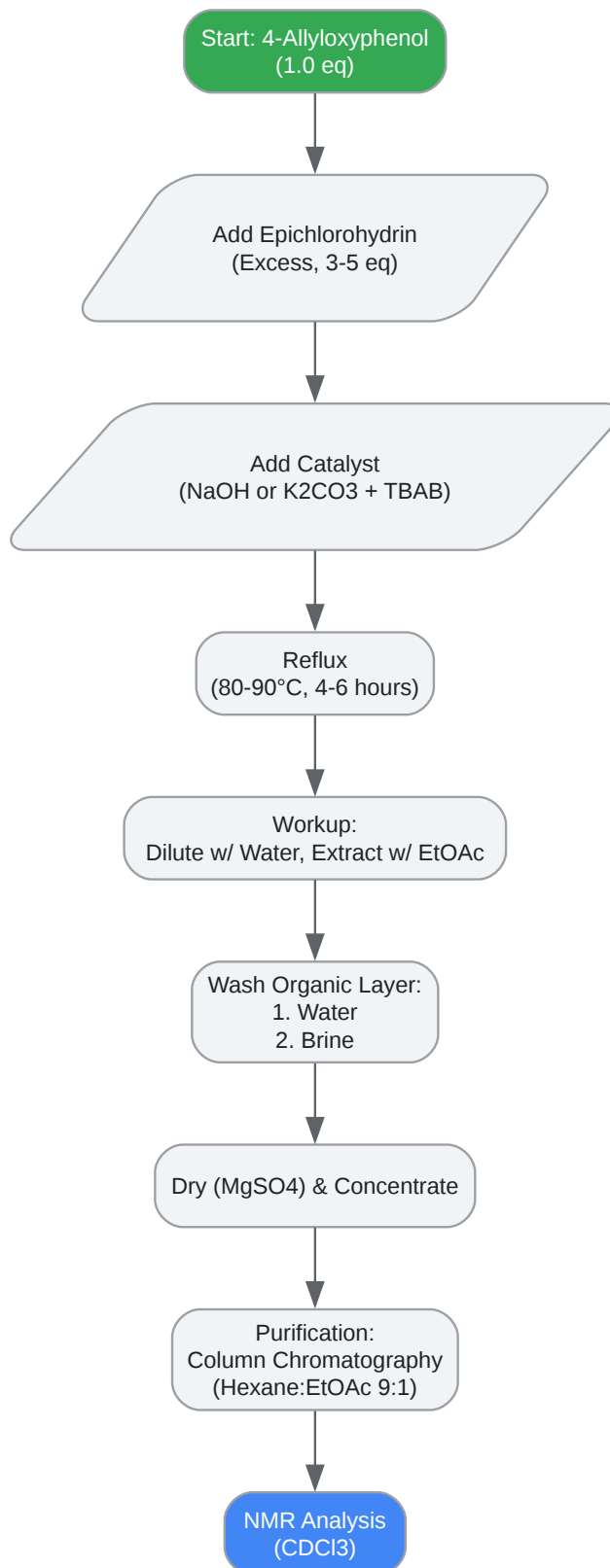
Feature	Target Molecule	Phenyl Glycidyl Ether	Allyl Phenyl Ether
Epoxide (2.7-3.4 ppm)	Present	Present	Absent
Allyl (4.5-6.1 ppm)	Present	Absent	Present
Aromatic Pattern	AA'BB' (Symmetric)	Multiplet (Complex)	Multiplet (Complex)

Experimental Protocol: Synthesis & Characterization

Objective: Synthesis of **2-(4-Allyloxy-phenoxy)methyl-oxirane** via Williamson ether synthesis. Safety: Epichlorohydrin is a potent alkylating agent and potential carcinogen. Work

in a fume hood.

DOT Diagram: Experimental Workflow



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Caption: Step-by-step synthesis and purification workflow for 4-allyloxyphenyl glycidyl ether.

Detailed Methodology

- **Reaction Setup:** In a round-bottom flask equipped with a condenser, dissolve 4-allyloxyphenol (1.0 eq) in Epichlorohydrin (5.0 eq). The excess epichlorohydrin acts as both reactant and solvent.
- **Catalysis:** Add Solid NaOH (1.2 eq) or Potassium Carbonate with a phase transfer catalyst (TBAB, 5 mol%).
- **Reflux:** Heat the mixture to 90°C for 5 hours. Monitor via TLC (Mobile phase: 4:1 Hexane/Ethyl Acetate). The starting phenol ($R_f \sim 0.4$) should disappear, replaced by the product ($R_f \sim 0.6$).
- **Workup:** Cool to room temperature. Filter off inorganic salts. Dilute the filtrate with Ethyl Acetate and wash with water (2x) and brine (1x).
- **Purification:** Dry organic layer over $MgSO_4$. Remove solvent under reduced pressure. If the product is yellow/impure, purify via silica gel column chromatography using a gradient of Hexane:Ethyl Acetate (10:1 to 5:1).
- **NMR Prep:** Dissolve ~10 mg of the purified oil in 0.6 mL of $CDCl_3$. Ensure the tube is free of acetone traces (singlet at 2.17 ppm) which can obscure the allylic region.

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